

# what is the precise chemical formula for zinc bicarbonate

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## Compound of Interest

Compound Name: Zinc BiCarbonate

Cat. No.: B148052

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## An In-depth Technical Guide to Zinc Bicarbonate

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **zinc bicarbonate**, a compound of interest in various chemical and biological applications. It details the compound's chemical identity, stability, synthesis, and key reactions, adhering to a high standard of scientific rigor.

### Core Chemical Identity

**Zinc bicarbonate**, also known as zinc hydrogen carbonate, is an inorganic compound that is primarily encountered in aqueous solutions.<sup>[1][2][3]</sup> Its precise chemical formula is:



This formula indicates that one zinc cation ( $\text{Zn}^{2+}$ ) is associated with two bicarbonate anions ( $\text{HCO}_3^-$ ).<sup>[4]</sup> While the formula is well-defined, the compound itself is considered rare and is not typically isolated as a stable, solid material under standard laboratory conditions.<sup>[1][2]</sup> Its instability is a key characteristic, often leading to its decomposition into more stable zinc compounds.<sup>[2][3]</sup>

### Physicochemical Properties and Data

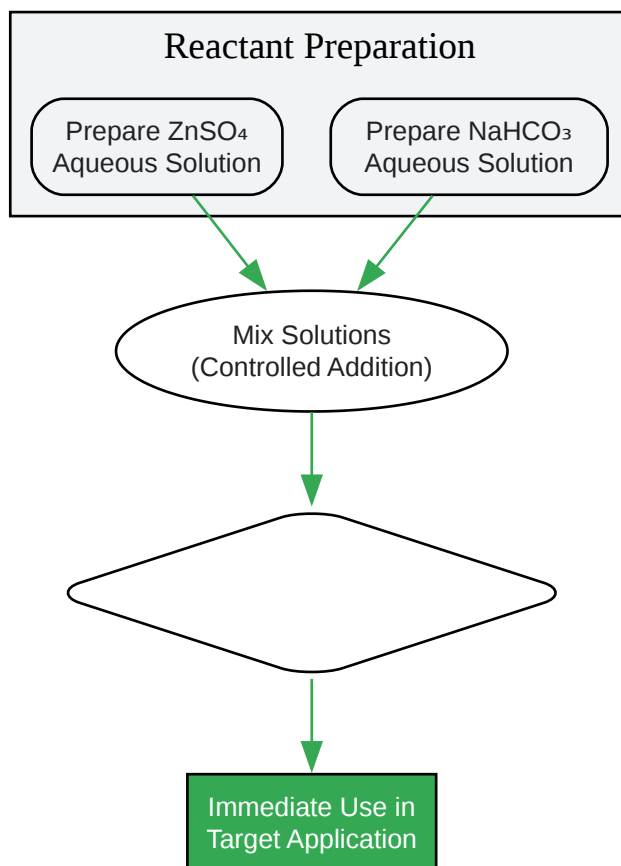
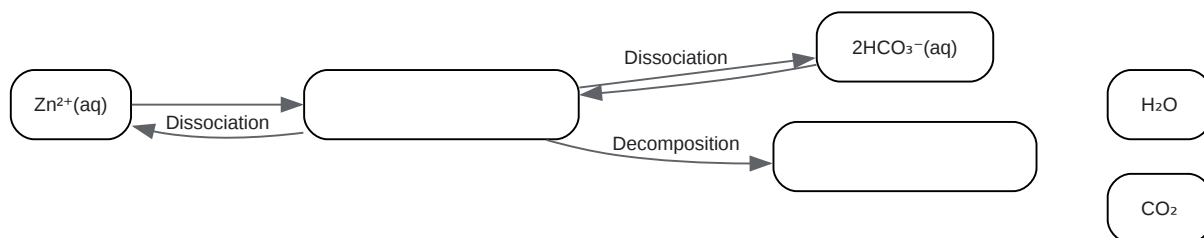
Quantitative data for **zinc bicarbonate** is sparse due to its transient nature. The table below summarizes available data for the compound and its more stable relative, zinc carbonate.

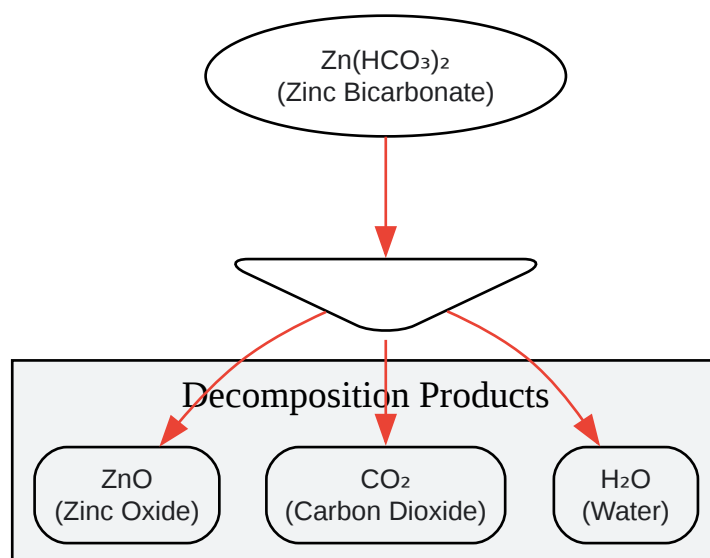
Property	Zinc Bicarbonate ( $\text{Zn}(\text{HCO}_3)_2$ )	Zinc Carbonate ( $\text{ZnCO}_3$ )
IUPAC Name	zinc;hydrogen carbonate[5][6]	zinc carbonate[7]
CAS Number	5970-47-8[5][8]	3486-35-9[7]
Molecular Formula	$\text{C}_2\text{H}_2\text{O}_6\text{Zn}$ [5][6]	$\text{ZnCO}_3$ [7]
Molecular Weight	187.4 g/mol [5][9]	125.4 g/mol [7]
Appearance	White crystalline solid (when precipitated)[1]	White solid[7]
Solubility in Water	Reported as both soluble[5] and insoluble[1]. It exists primarily in aqueous media.[2][3]	0.91 mg/L[7]
Stability	Unstable; decomposes upon heating.[1][2]	Decomposes at 140 °C[7]

## Aqueous Chemistry and Stability

**Zinc bicarbonate**'s existence is predominantly in aqueous solutions, where it is part of a complex equilibrium.[2] The stability of zinc ions in a bicarbonate solution is influenced by pH and the presence of other ions.[2] In solution, zinc and bicarbonate ions can react to form insoluble zinc carbonate or basic zinc carbonates, especially with changes in temperature or pH.[2][10] Due to this thermodynamic instability, solid **zinc bicarbonate** is not commercially available and is typically prepared in situ for immediate use in research.[1][3] The presence of certain stabilizing anions can, however, allow for the creation of storage-stable aqueous solutions containing both zinc and bicarbonate ions.[10]

The diagram below illustrates the equilibrium dynamics of **zinc bicarbonate** in an aqueous environment.





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